

Solubility of 2-(4-Aminophenyl)ethanol: A Technical Overview

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Compound of Interest

Compound Name: 2-(4-Aminophenyl)ethanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of **2-(4-Aminophenyl)ethanol**, a key intermediate in various chemical syntheses. Due to a lack of comprehensive experimental studies in publicly available literature, this document summarizes the currently known qualitative solubility information.

Core Concepts: Qualitative Solubility Profile

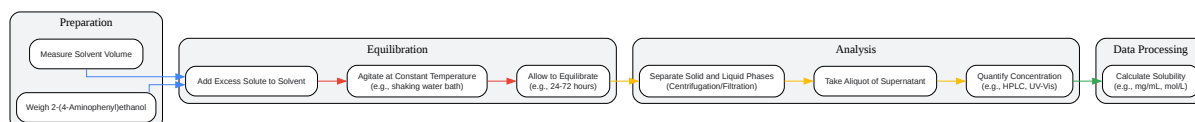
Multiple chemical and safety data sources consistently report that **2-(4-Aminophenyl)ethanol** is soluble in methanol.^{[1][2][3][4][5]} One source further elaborates that the compound is "easily soluble in methanol and highly polar solvents".^[6] However, specific quantitative data, such as the concentration of solute in a saturated solution at a given temperature, is not available in the reviewed literature. This absence of numerical data prevents the creation of a comparative solubility table across different solvents.

Future Research and Experimental Determination

The lack of quantitative solubility data for **2-(4-Aminophenyl)ethanol** highlights a gap in the existing chemical literature. For researchers and professionals in drug development, where precise solubility is critical for formulation and bioavailability, experimental determination of these values is necessary. The following section outlines a general experimental workflow for determining the solubility of a compound like **2-(4-Aminophenyl)ethanol**.

Experimental Workflow for Solubility Determination

A standard method for determining the solubility of a chemical compound is the shake-flask method. This widely accepted technique can provide accurate and reproducible quantitative solubility data. Below is a conceptual workflow for this process.



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